

Application Notes and Protocols for the Analysis of Isopropoxybenzene

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Compound of Interest

Compound Name: *Isopropoxybenzene*

Cat. No.: *B1215980*

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These comprehensive application notes provide detailed methodologies for the analysis of **isopropoxybenzene** using High-Performance Liquid Chromatography (HPLC) and Gas Chromatography-Mass Spectrometry (GC-MS). The protocols are designed for researchers, scientists, and professionals in drug development and related fields.

High-Performance Liquid Chromatography (HPLC) Analysis of Isopropoxybenzene

Application Note:

This method is suitable for the quantification of **isopropoxybenzene** in solution. The protocol utilizes a reversed-phase C18 column, which separates compounds based on their hydrophobicity. **Isopropoxybenzene**, being a moderately nonpolar molecule, is well-retained and separated from polar impurities under these conditions. Detection is achieved using a UV detector, leveraging the ultraviolet absorbance of the benzene ring in the **isopropoxybenzene** molecule. This method is applicable for purity assessments, solubility studies, and quantification in non-complex matrices.

Experimental Protocol:

- **Instrumentation:** A standard HPLC system equipped with a pump, autosampler, column oven, and a UV-Vis detector.
- **Chromatographic Conditions:**

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Mobile Phase: A mixture of acetonitrile and water (e.g., 60:40 v/v). For improved peak shape and to control pH, 0.1% phosphoric acid can be added to the aqueous phase.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.
- UV Detection Wavelength: 260 nm, based on the absorbance of the benzene chromophore.
- Sample Preparation:
 - Accurately weigh and dissolve a known amount of the **isopropoxybenzene** standard in the mobile phase to prepare a stock solution of 1 mg/mL.
 - Prepare a series of calibration standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
 - Dissolve the sample containing **isopropoxybenzene** in the mobile phase to a concentration within the calibration range.
 - Filter all solutions through a 0.45 µm syringe filter before injection.
- Analysis:
 - Inject the calibration standards to construct a calibration curve.
 - Inject the sample solutions.
 - The concentration of **isopropoxybenzene** in the sample is determined by comparing its peak area to the calibration curve.

Quantitative Data Summary:

Parameter	HPLC Method
Analyte	Isopropoxybenzene
Column	C18 (250 mm x 4.6 mm, 5 μ m)
Mobile Phase	Acetonitrile:Water (60:40) with 0.1% Phosphoric Acid
Flow Rate	1.0 mL/min
Detection	UV at 260 nm
Expected Retention Time	~5-7 minutes
Limit of Detection (LOD)	Estimated: 0.1 - 0.5 μ g/mL
Limit of Quantification (LOQ)	Estimated: 0.5 - 2 μ g/mL
**Linearity (R^2) **	>0.999

Gas Chromatography-Mass Spectrometry (GC-MS) Analysis of Isopropoxybenzene

Application Note:

This GC-MS method is ideal for the identification and quantification of **isopropoxybenzene**, particularly in complex matrices and for volatile organic compound analysis. The gas chromatography separates **isopropoxybenzene** from other volatile components based on its boiling point and interaction with the stationary phase. The mass spectrometer provides definitive identification based on the mass-to-charge ratio of the molecule and its fragmentation pattern. This method is highly sensitive and specific, making it suitable for impurity profiling, metabolite identification, and trace-level analysis.

Experimental Protocol:

- **Instrumentation:** A standard GC-MS system with a capillary column and an electron ionization (EI) source.
- **Chromatographic Conditions:**

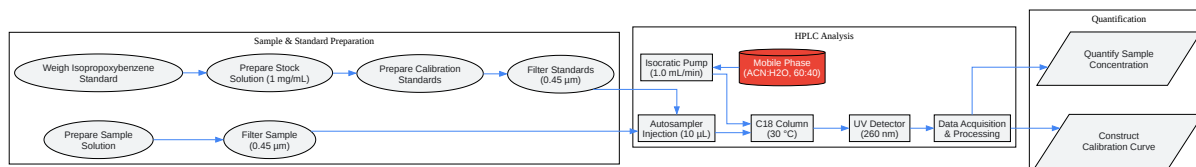
- Column: A non-polar or mid-polar capillary column, such as a 5% phenyl-methylpolysiloxane (e.g., HP-5ms, DB-5ms) column (30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Carrier Gas: Helium at a constant flow of 1.2 mL/min.
- Inlet Temperature: 250 °C.
- Injection Volume: 1 µL (with an appropriate split ratio, e.g., 20:1, to avoid column overload).
- Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp to 180 °C at a rate of 10 °C/min.
 - Hold at 180 °C for 5 minutes.
- Mass Spectrometer Conditions:
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Source Temperature: 230 °C.
 - Quadrupole Temperature: 150 °C.
 - Scan Range: m/z 40-200.
 - Solvent Delay: 3 minutes.
- Sample Preparation:
 - Prepare a stock solution of **isopropoxybenzene** (1 mg/mL) in a volatile solvent such as dichloromethane or methanol.
 - Create calibration standards by serially diluting the stock solution to concentrations ranging from 0.1 µg/mL to 20 µg/mL.

- Dissolve or dilute the sample in the same solvent to a concentration within the calibration range.
- Analysis:
 - Inject the calibration standards to generate a calibration curve.
 - Inject the sample.
 - Identify **isopropoxybenzene** by its retention time and the presence of its characteristic mass spectrum, including the molecular ion at m/z 136 and the major fragment ion at m/z 94 (loss of the isopropyl group).
 - Quantify the analyte by comparing the peak area of a characteristic ion to the calibration curve.

Quantitative Data Summary:

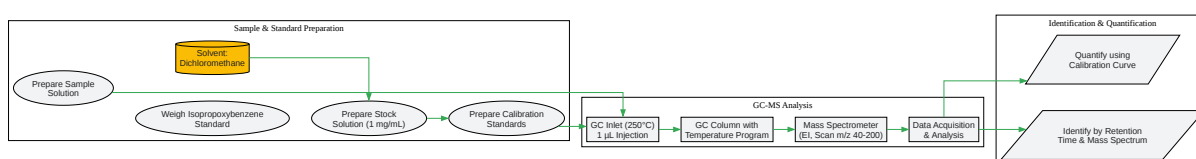
Parameter	GC-MS Method
Analyte	Isopropoxybenzene
Column	5% Phenyl-methylpolysiloxane (30 m x 0.25 mm, 0.25 μ m)
Carrier Gas	Helium (1.2 mL/min)
Temperature Program	60°C (2 min) to 180°C at 10°C/min, hold 5 min
Detection	EI-MS (Scan m/z 40-200)
Expected Retention Time	~8-10 minutes
Characteristic Ions (m/z)	136 (Molecular Ion), 94
Limit of Detection (LOD)	Estimated: 0.01 - 0.05 μ g/mL
Limit of Quantification (LOQ)	Estimated: 0.05 - 0.2 μ g/mL
**Linearity (R^2) **	>0.998

Visualized Experimental Workflows



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Caption: HPLC analysis workflow for **isopropoxybenzene**.



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Caption: GC-MS analysis workflow for **isopropoxybenzene**.

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